

Application Notes and Protocols for C6-NBD-PC in Fluorescence Microscopy

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C6-Nbd-PC

Cat. No.: B1258141

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **C6-NBD-PC** (1-palmitoyl-2-{6-[(7-nitro-2-1,3-benzoxadiazol-4-yl)amino]hexanoyl}-sn-glycero-3-phosphocholine), a fluorescently labeled analog of phosphatidylcholine, in various fluorescence microscopy applications. This document details the probe's spectral properties, and provides step-by-step protocols for key experiments, and includes visual representations of experimental workflows and relevant cellular pathways.

I. Introduction to C6-NBD-PC

C6-NBD-PC is a valuable tool for investigating the dynamics of phospholipids in living and fixed cells. The molecule consists of a phosphatidylcholine backbone with a saturated palmitic acid at the sn-1 position and a short six-carbon acyl chain at the sn-2 position, which is labeled with the environmentally sensitive fluorophore, 7-nitrobenz-2-oxa-1,3-diazol-4-yl (NBD). The NBD group's fluorescence is sensitive to the polarity of its environment, making it useful for studying membrane properties. Its structural similarity to endogenous phosphatidylcholine allows it to be incorporated into cellular membranes and participate in lipid trafficking pathways.

II. Quantitative Data

For optimal experimental design and data interpretation, key quantitative parameters for **C6-NBD-PC** are summarized below.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~467 nm	[1]
Emission Maximum (λ_{em})	~538 nm	[1]
Recommended Laser Line	488 nm	
Recommended Filter Set	FITC/GFP	
Molecular Weight	784.97 g/mol	

Parameter	Recommended Value	Notes	Reference(s)
Cell Seeding Density	60-80% confluency	Ensure cells are in a logarithmic growth phase for optimal uptake and viability.	
Working Concentration	1-5 μ M	Optimal concentration should be determined empirically for each cell type to achieve a good signal-to-noise ratio.	[2]
Incubation Time (Live Cells)	15-60 minutes	Time can be adjusted based on the specific application and cell type. Time-course experiments are recommended for trafficking studies.	[3][4]
Incubation Temperature	37°C	For visualizing metabolic and trafficking pathways. Lower temperatures (e.g., 4°C or 20°C) can be used to inhibit endocytosis.	[3][4]
Concentration for FRET studies	0.04 to 2.5 mol%	Used as an acceptor with donors like DPH. Aggregation is not observed up to 2.5 mol%.	[5][6][7]

III. Applications and Experimental Protocols

C6-NBD-PC is a versatile probe with several applications in cell biology and drug development. Detailed protocols for its primary uses are provided below.

A. Lipid Trafficking and Uptake

C6-NBD-PC is widely used to study the internalization and subsequent trafficking of phosphatidylcholine through various cellular compartments.

Experimental Protocol: Live-Cell Imaging of **C6-NBD-PC** Trafficking

Materials:

- **C6-NBD-PC**
- Dimethyl sulfoxide (DMSO)
- Fatty acid-free Bovine Serum Albumin (BSA)
- Phosphate-Buffered Saline (PBS)
- Complete cell culture medium
- Live-cell imaging medium (e.g., phenol red-free DMEM)
- Glass-bottom dishes or coverslips
- Fluorescence microscope with environmental chamber (37°C, 5% CO₂) and FITC/GFP filter set

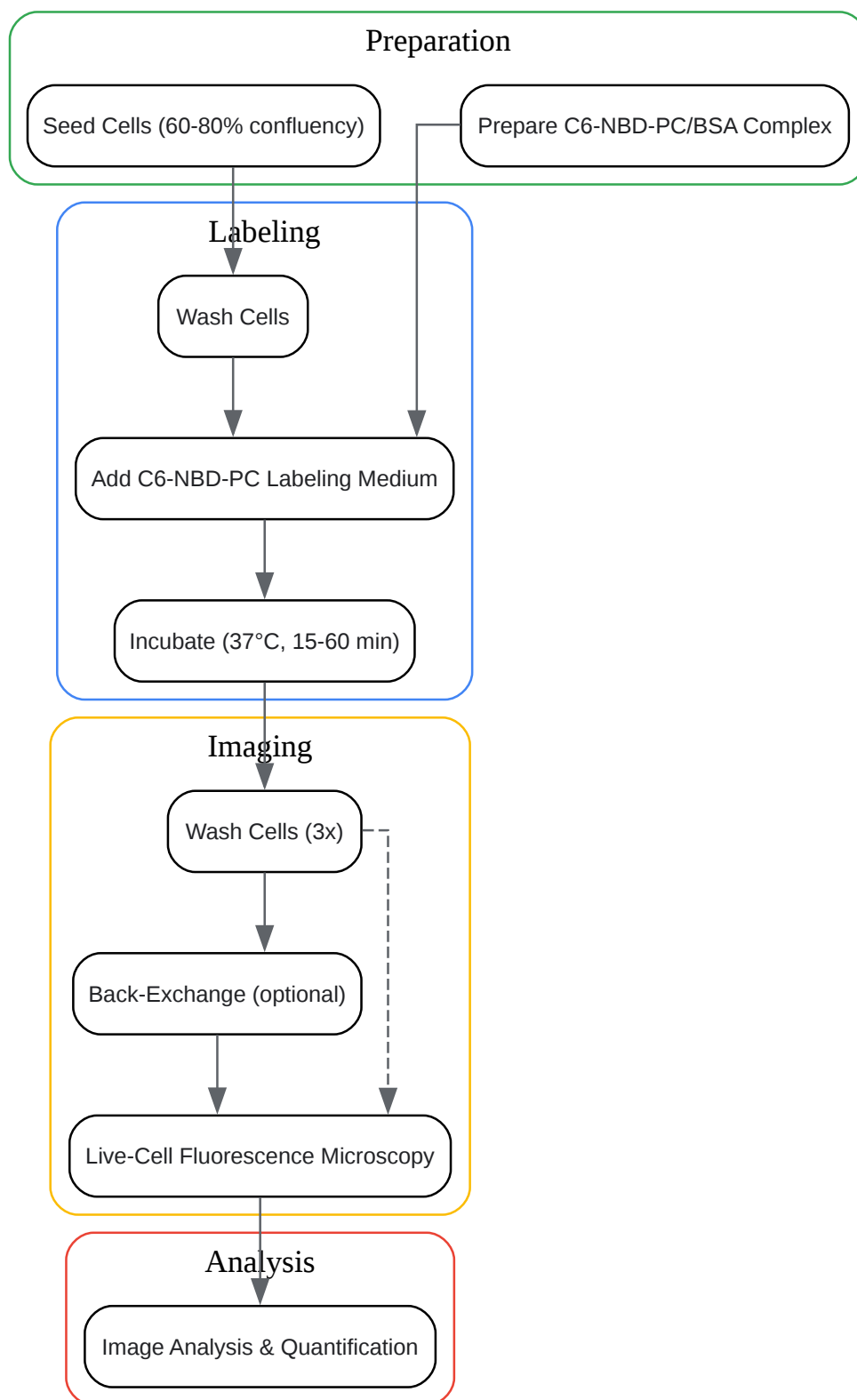
Procedure:

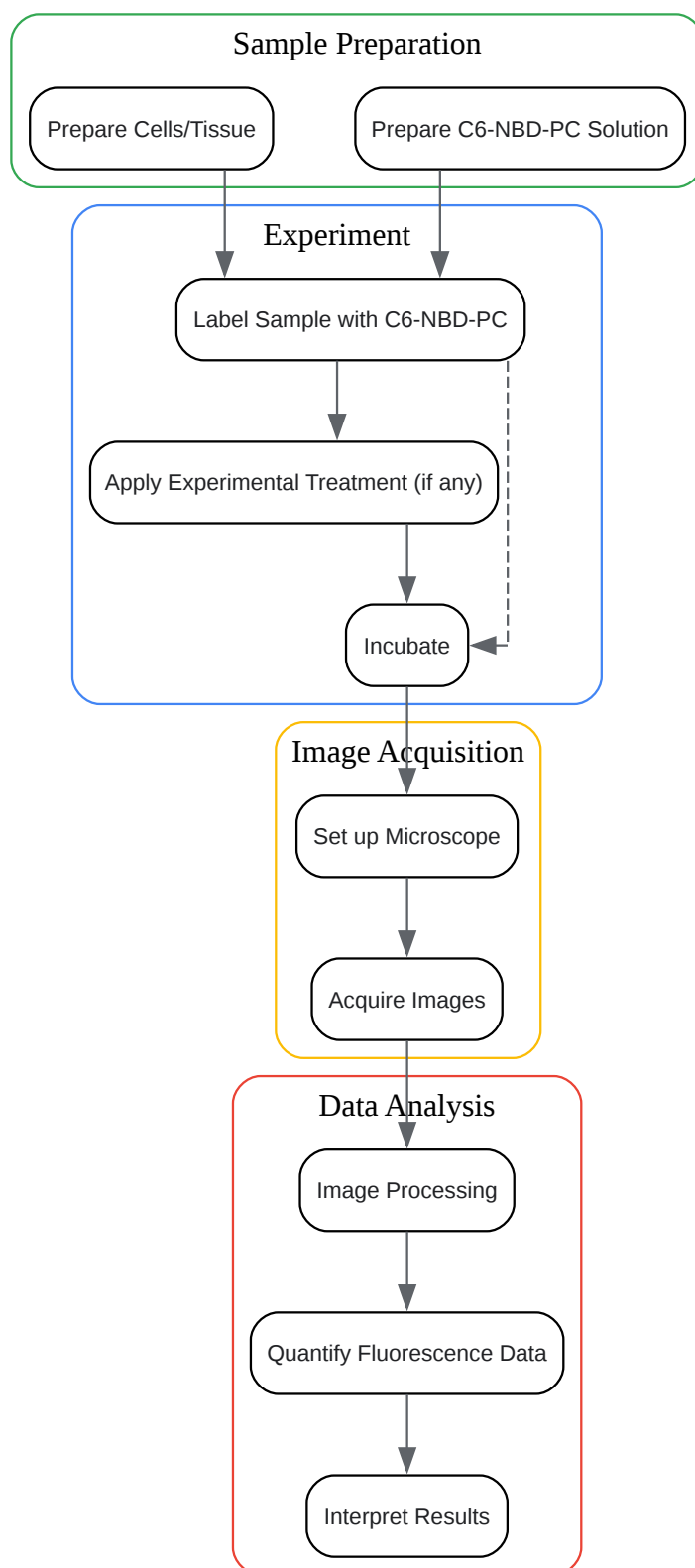
- Cell Preparation:
 - Seed cells on glass-bottom dishes or coverslips to achieve 60-80% confluency on the day of the experiment.
- Preparation of **C6-NBD-PC**/BSA Complex (100x Stock):
 - Prepare a 1 mM stock solution of **C6-NBD-PC** in DMSO.

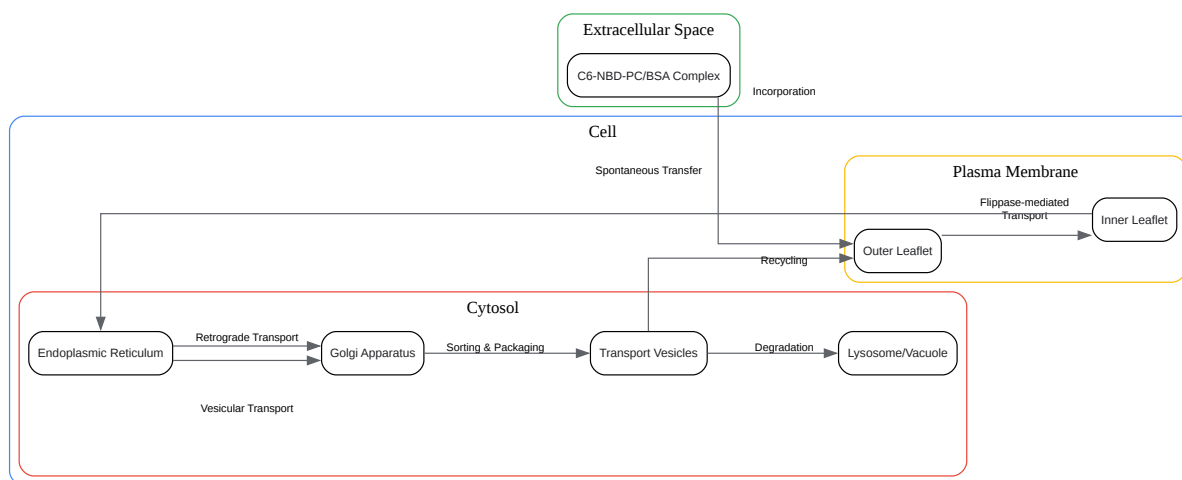
- In a separate tube, prepare a 0.34 mg/mL solution of fatty acid-free BSA in PBS.
- Slowly add the **C6-NBD-PC** stock solution to the BSA solution while vortexing to achieve a final lipid concentration of 100 μ M. This complex enhances the solubility and delivery of the lipid to the cells.^[2]
- Store the complex in aliquots at -20°C, protected from light.
- Cell Labeling:
 - On the day of the experiment, warm the complete cell culture medium and the **C6-NBD-PC**/BSA complex to 37°C.
 - Dilute the 100x **C6-NBD-PC**/BSA complex in pre-warmed complete culture medium to a final working concentration of 1-5 μ M.
 - Wash the cells once with pre-warmed medium.
 - Remove the medium and add the labeling medium containing **C6-NBD-PC**.
 - Incubate the cells at 37°C in a CO₂ incubator for 15-60 minutes. For time-course experiments, use different incubation times (e.g., 5, 15, 30, 60 minutes).
- Washing and Imaging:
 - After incubation, remove the labeling solution and wash the cells three times with pre-warmed live-cell imaging medium.
 - To remove the probe from the plasma membrane and visualize only internalized lipids, a "back-exchange" can be performed by incubating the cells with 1% fatty acid-free BSA in medium for 10-15 minutes.^[4]
 - Immediately image the cells using a fluorescence microscope equipped with an environmental chamber.

Expected Results: Initially, **C6-NBD-PC** will label the plasma membrane. Over time, it will be internalized and transported to various organelles, including the Golgi apparatus and endoplasmic reticulum.^[8] The specific trafficking pathway can vary depending on the cell type.

Workflow for **C6-NBD-PC** Live-Cell Trafficking Studies







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